

# No Toxicity Data Available for Au-224, a Non-Referenced Gold Isotope

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## Compound of Interest

Compound Name: *au-224*

Cat. No.: *B1241044*

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A comprehensive review of available scientific literature and toxicological databases reveals no preliminary toxicity or safety data for an isotope identified as **Au-224**. This is because **Au-224** is not a recognized, stable, or synthetically relevant isotope of gold (Au), and consequently, has not been the subject of toxicological investigation.

Elemental gold and its compounds, particularly gold nanoparticles, have been studied for their biological interactions and potential toxicity.<sup>[1][2]</sup> However, these studies focus on the element itself or common isotopes, not the specified **Au-224**. The acute toxicity of elemental gold in nanoparticle form appears to be low in animal models.<sup>[2]</sup> For instance, rats were unaffected by a single high dose of gold nanoparticles.<sup>[2]</sup> It is important to note that the toxicity of gold can be influenced by its ionic state and form, with gold ions having the potential to damage cells by interacting with enzymes and DNA.<sup>[1]</sup>

The user's query for "**Au-224**" may stem from a typographical error. It is possible that a different substance was intended:

- **Different Gold Isotope:** Other isotopes of gold, such as Au-198, have been used in medical applications, and their radiological properties are well-documented.
- **Different Element:** The mass number 224 corresponds to known isotopes of other elements. For example, Radium-224 (Ra-224) is a known alpha-emitting radionuclide with a half-life of 3.63 days. Ra-224 is a subject of toxicological concern, particularly regarding its potential as a carcinogen when ingested, as it deposits in bone.

- **Compound or Drug Identifier:** The designation "224" could be part of an identifier for a chemical compound or a drug candidate. For instance, clinical trials are being conducted for substances identified as "MYK-224" (BMS-986435) and "AD-224," which are unrelated to gold.

Given the absence of any data for "**Au-224**," it is not possible to provide the requested in-depth technical guide, including data tables, experimental protocols, or diagrams of signaling pathways. Researchers, scientists, and drug development professionals are advised to verify the correct identifier of the substance of interest to access relevant safety and toxicity information.

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## References

- 1. researchgate.net [researchgate.net]
- 2. Toxicological risk assessment of elemental gold following oral exposure to sheets and nanoparticles - A review - PubMed [pubmed.ncbi.nlm.nih.gov]
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